

Essential Safety and Disposal Procedures for Acetyltrialanine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetyltrialanine

Cat. No.: B1664996

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe laboratory environment and maintaining regulatory compliance. This document provides a comprehensive guide to the safe disposal of **Acetyltrialanine** (N-Acetyl-L-alanyl-L-alanyl-L-alanine), a tripeptide derivative of alanine.

Chemical and Safety Data

The following table summarizes the key quantitative data for **Acetyltrialanine**, compiled from available safety data sheets and chemical property databases.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₉ N ₃ O ₅	[1]
Molecular Weight	273.29 g/mol	[1]
Appearance	White powder	[2]
Solubility	Soluble in DMSO	[1]
Storage Temperature	Refrigerated (below 4°C/39°F)	[2]
Hazards	May cause eye, skin, respiratory, and digestive tract irritation. The toxicological properties have not been fully investigated.	

Disposal Plan and Operational Procedures

The disposal of **Acetyltrialanine** should be conducted with care, adhering to institutional and local government regulations. The following step-by-step guide outlines the recommended disposal procedure.

Step 1: Personal Protective Equipment (PPE)

Before handling **Acetyltrialanine**, ensure you are wearing appropriate personal protective equipment. This includes:

- Eye Protection: Chemical safety goggles or glasses.
- Hand Protection: Chemical-resistant gloves.
- Body Protection: A laboratory coat.

Step 2: Spill Management

In the event of a spill, take the following immediate actions:

- Ventilation: Ensure the area is well-ventilated to minimize inhalation of any dust particles.

- Containment: Sweep up or absorb the spilled material.
- Collection: Place the contained material into a suitable, clean, dry, and closed container labeled for chemical waste disposal.
- Decontamination: Clean the spill area thoroughly.

Step 3: Waste Container Labeling

Properly label the waste container with the following information:

- The full chemical name: "Waste **Acetyltrialanine**"
- The primary hazard(s) (e.g., "Irritant")
- The date of accumulation.

Step 4: Storage of Waste

Store the sealed waste container in a designated, well-ventilated, and secure chemical waste storage area, away from incompatible materials.

Step 5: Final Disposal

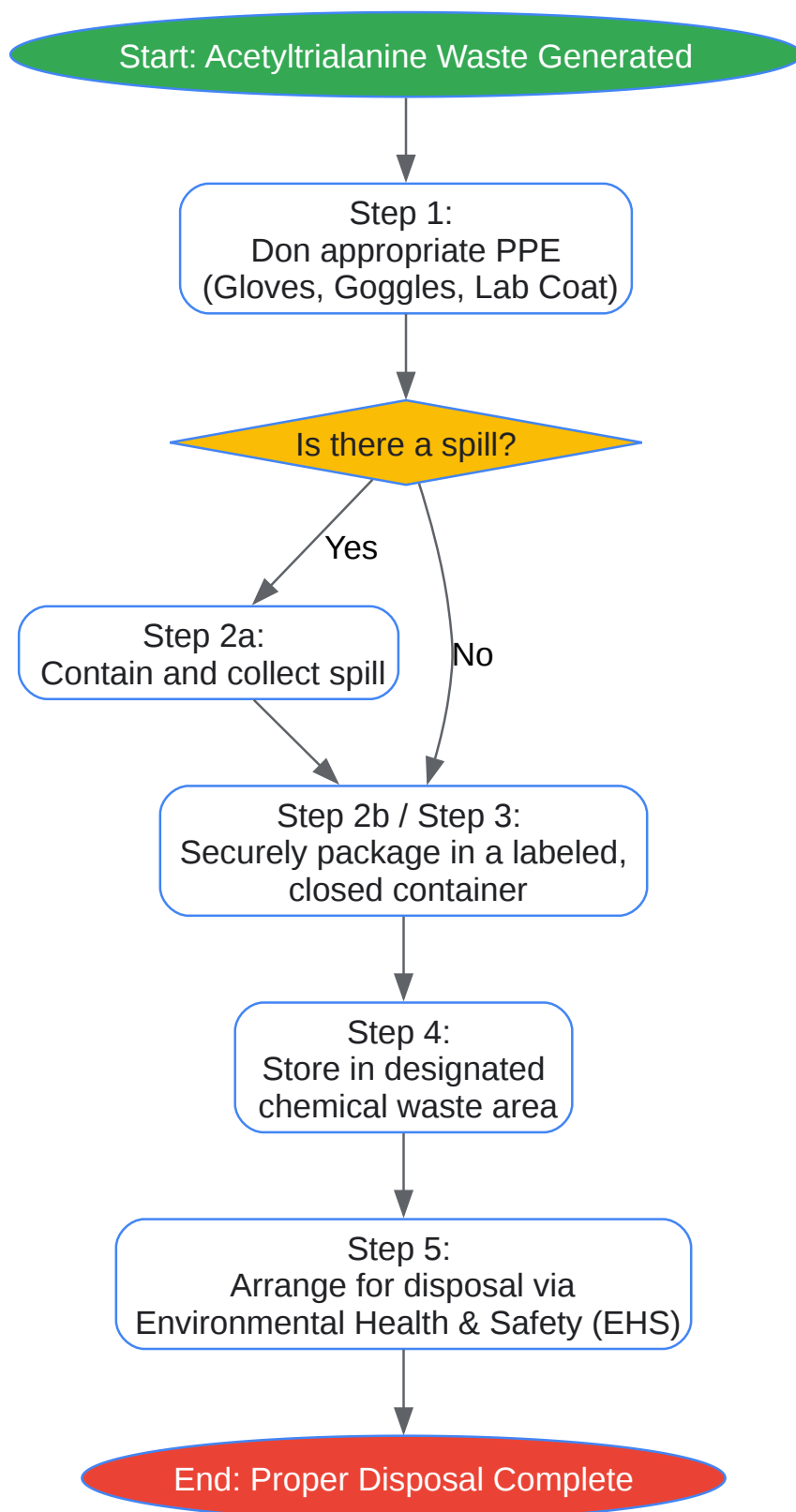
Arrange for the collection and disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Do not dispose of **Acetyltrialanine** down the drain or in the regular trash.

Experimental Protocols

Detailed experimental protocols for specific applications of **Acetyltrialanine** are not publicly available in the searched resources. Researchers should refer to their specific study plans and internal standard operating procedures (SOPs) for methodologies involving this compound.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Acetyltrialanine**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Acetyltrialanine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetyltrialanine Supplier | CAS 19245-85-3 | AOBIIOUS [aobious.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for Acetyltrialanine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1664996#acetyltrialanine-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com